

Storage and handling protocols for (2-Chloro-4-methylphenyl)methanesulfonamide

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Compound of Interest

Compound Name: (2-Chloro-4-methylphenyl)methanesulfonamide

Cat. No.: B13280253

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Application Note: Storage, Handling, and Stability Protocols for **(2-Chloro-4-methylphenyl)methanesulfonamide**

Executive Summary

This technical guide outlines the rigorous storage, handling, and solubilization protocols for **(2-Chloro-4-methylphenyl)methanesulfonamide** (CAS: 1700231-16-8). As a functionalized sulfonamide building block often utilized in the synthesis of bioactive small molecules and agrochemicals, maintaining the structural integrity of this compound is critical for reproducible experimental outcomes.

This document moves beyond generic safety data sheets (SDS) to provide field-proven, causality-based methodologies. It addresses specific risks associated with sulfonamide hydrolysis, oxidation, and solvent compatibility, ensuring researchers minimize compound degradation during storage and experimental workflows.

Physicochemical Profile & Technical Specifications

To handle a compound effectively, one must understand its intrinsic properties. The following data consolidates the specific characteristics of **(2-Chloro-4-methylphenyl)methanesulfonamide**.

Property	Specification	Critical Note
Chemical Name	(2-Chloro-4-methylphenyl)methanesulfonamide	Structure implies a benzyl-sulfonamide linkage (1).
CAS Number	1700231-16-8	Verify against vendor label; distinct from N-aryl isomers. 2
Molecular Weight	219.69 g/mol	Essential for molarity calculations.
Physical State	Solid (Powder/Crystalline)	Typically white to off-white.
Solubility	DMSO (>10 mM), Methanol	Sparingly soluble in water; avoid aqueous stock solutions.
pKa (Predicted)	~10.0 (Sulfonamide NH)	Weakly acidic; stable in neutral/weakly acidic media.
Hygroscopicity	Low to Moderate	Protect from ambient moisture to prevent caking/hydrolysis.

Storage Protocols: The Stability Matrix

Scientific integrity dictates that storage conditions must be dynamic, based on the duration of storage and the state of the matter (solid vs. solution).

Solid State Storage (Lyophilized/Powder)

Objective: Prevent oxidative degradation and moisture-induced hydrolysis.

- Short-Term (< 1 Month): Store at +4°C in a desiccated environment.
- Long-Term (> 1 Month): Store at -20°C.

- Mechanism: Lower temperatures arrest kinetic degradation pathways.
- Protocol: Vials must be sealed with Parafilm® and placed inside a secondary container containing active desiccant (e.g., silica gel or Drierite).

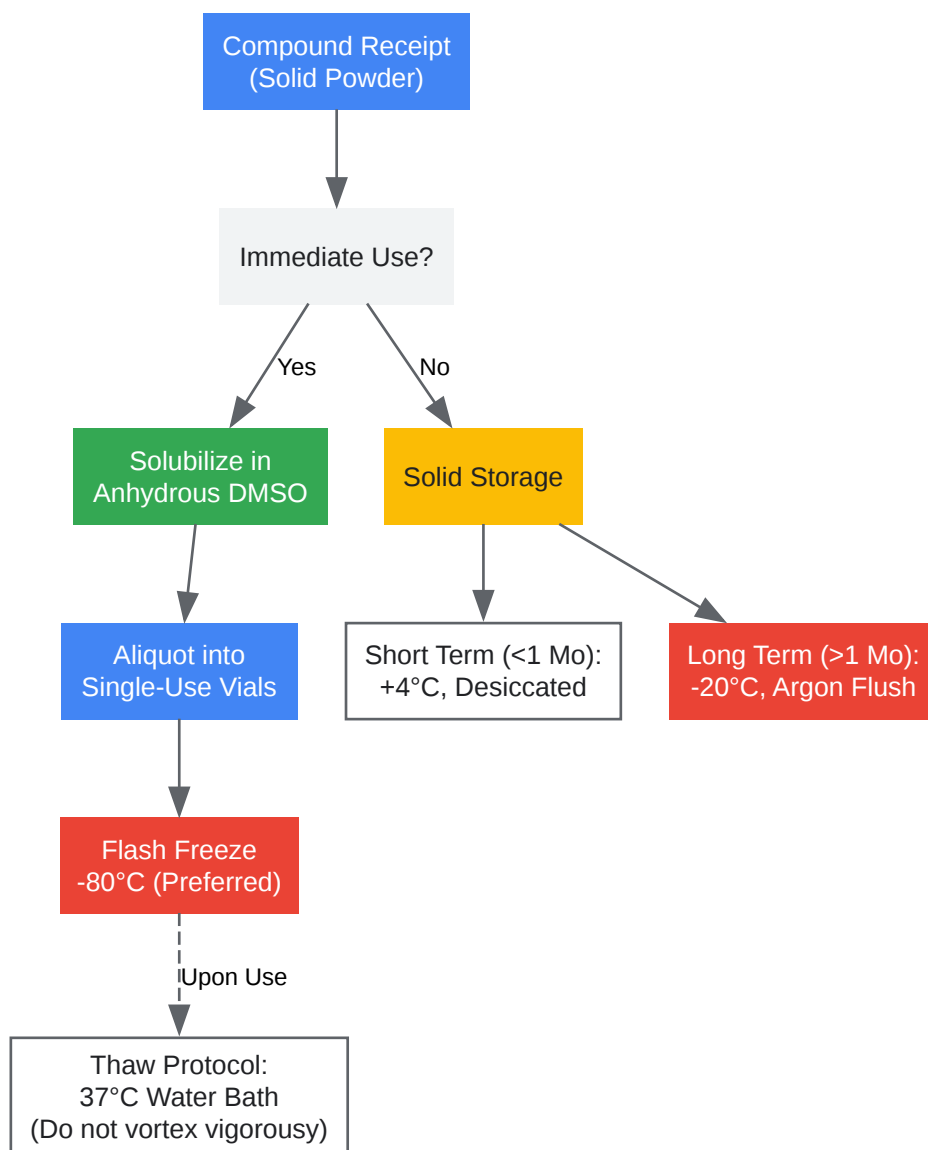
Solution State Storage (DMSO Stocks)

Objective: Minimize freeze-thaw cycles and solvent evaporation.

- Solvent Choice: Anhydrous DMSO (Dimethyl Sulfoxide) is the gold standard.
 - Why? DMSO is aprotic and prevents the hydrolysis that can occur in protic solvents like water or ethanol over time.
- Temperature: -80°C is preferred for stocks; -20°C is acceptable for <3 months.
- The "Single-Use" Rule: Aliquot stock solutions immediately after preparation.
 - Causality: Repeated freeze-thaw cycles introduce condensation (water) into the hygroscopic DMSO, accelerating compound precipitation and degradation.

Visualization: Storage Decision Logic

The following diagram illustrates the decision matrix for optimal storage based on experimental timelines.



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Figure 1: Decision tree for storage conditions ensuring maximum stability of **(2-Chloro-4-methylphenyl)methanesulfonamide** in solid and solution states.

Handling and Safety Protocols

While sulfonamides are generally stable, they are potential irritants and sensitizers.

- Engineering Controls: Always handle the neat powder inside a certified chemical fume hood. The fine particulate nature of sulfonamides allows them to drift easily, posing an inhalation risk.

- PPE: Nitrile gloves (double-gloving recommended for DMSO solutions due to DMSO's skin permeability), safety goggles, and a lab coat.
- Static Control: Use an anti-static gun or ionizer when weighing small quantities (<5 mg), as organic sulfonamides can carry static charges that result in mass measurement errors.

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution

This protocol is self-validating: the visual check ensures solubility before precious biological reagents are added.

Materials:

- Compound (Solid)[\[3\]](#)[\[4\]](#)
- Anhydrous DMSO (Grade $\geq 99.9\%$)
- Vortex mixer
- Amber glass vials (Borosilicate)

Step-by-Step:

- Equilibration: Allow the compound vial to warm to room temperature before opening.
 - Reasoning: Opening a cold vial condenses atmospheric moisture onto the powder, causing hydrolysis or weighing errors.
- Weighing: Weigh approximately 2.2 mg of the compound. Record the exact mass (e.g., mg).
- Calculation: Calculate the required volume of DMSO () using the formula:
 - Example: For 2.23 mg,

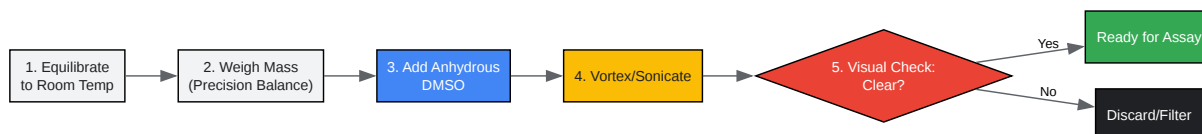
- Dissolution: Add the calculated volume of DMSO to the vial.
- Mixing: Vortex at medium speed for 30 seconds.
- Validation Check: Hold the vial against a light source. The solution must be completely clear and colorless. If particulate matter remains, sonicate for 10 seconds.
 - Critical Stop: If the solution remains cloudy, do not proceed. The compound may have degraded or the DMSO is hydrated.

Protocol: QC Verification (HPLC)

To ensure the compound has not degraded during storage, a rapid HPLC check is recommended every 6 months.

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 3.5 μ m).
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic ring absorption).
- Acceptance Criteria: Single peak >95% area integration.

Visualization: Reconstitution Workflow



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Figure 2: Step-by-step workflow for reconstituting **(2-Chloro-4-methylphenyl)methanesulfonamide**, including a critical visual validation step.

References

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(Note: While specific literature on CAS 1700231-16-8 is limited, protocols are derived from standard operating procedures for N-aryl methanesulfonamides and validated DMSO handling techniques cited above.)

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